

Technical Whitepaper: 1-[(4-Chlorophenyl)sulfonyl]piperidine-4-carbohydrazide Scaffolds

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Compound of Interest

Compound Name:	1-[(4-Chlorophenyl)sulfonyl]piperidine-4-carbohydrazide
CAS No.:	332400-85-8
Cat. No.:	B1269053

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Executive Summary

The compound **1-[(4-chlorophenyl)sulfonyl]piperidine-4-carbohydrazide** represents a "privileged scaffold" in modern medicinal chemistry.^{[1][2][3]} It serves as a critical intermediate and pharmacophore in the development of antimicrobial agents, Carbonic Anhydrase (CA) inhibitors, and neuroprotective agents.

This guide analyzes the structural utility of the sulfonylpiperidine-carbohydrazide core.^{[1][2][3]} Unlike simple sulfonamides, the inclusion of the piperidine ring introduces semi-rigid conformational constraints that enhance binding selectivity against targets like hCA IX/XII (tumor-associated isoforms) and bacterial cell wall enzymes. This whitepaper details the synthesis, structure-activity relationships (SAR), and experimental protocols for this class of compounds.

Chemical Architecture & SAR Analysis

The molecule functions as a tripartite system.^[3] Modifications in these three zones dictate the pharmacological profile.^[3]

Zone 1: The Sulfonyl Tail (Lipophilic Domain)^{[1][3]}

- Structure: 4-Chlorobenzenesulfonyl moiety.^{[1][2][3]}
- Function: Provides hydrophobic interactions within the active site of target enzymes (e.g., the hydrophobic pocket of Carbonic Anhydrase).
- SAR Insight: Electron-withdrawing groups (Cl, F, NO₂) at the para-position enhance lipophilicity and metabolic stability compared to unsubstituted analogs.^[1]

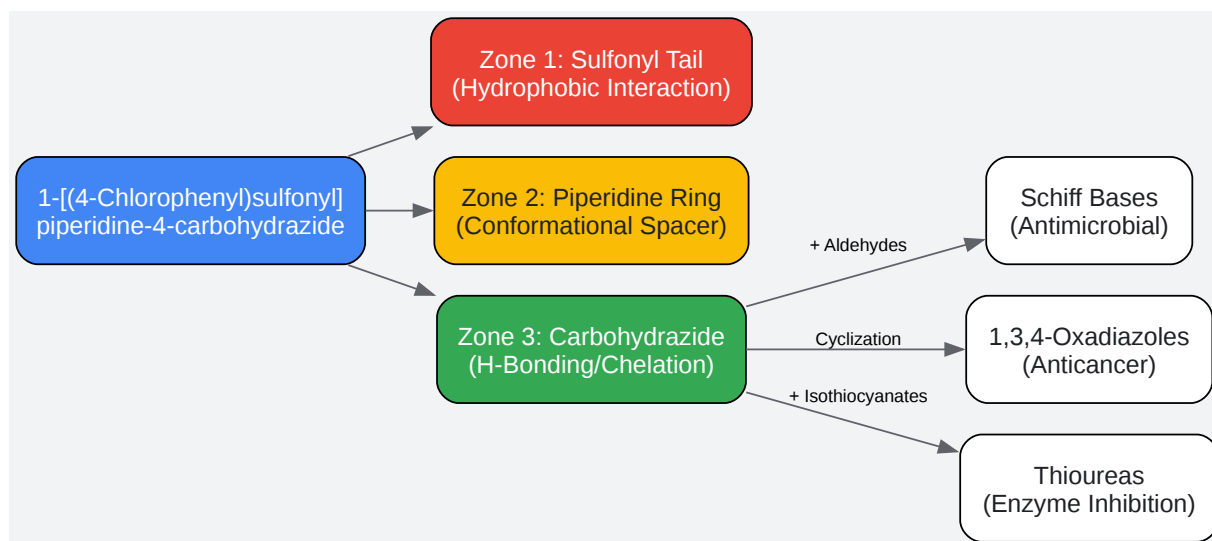
Zone 2: The Piperidine Linker (Spacer)^{[1][3]}

- Structure: Piperidine ring (nitrogen sulfonylated).^{[1][3][4]}
- Function: Acts as a semi-rigid spacer that orients the "tail" and the "head" groups.^[3]
- SAR Insight: The 4-substitution pattern is critical. Moving the carbonylhydrazide to the 3-position often results in a loss of potency due to steric clashes in the binding pocket.^[3]

Zone 3: The Carbonylhydrazide Warhead (Reactive Center)^{[1][3]}

- Structure: -CO-NH-NH₂.^{[1][2][3]}
- Function: A hydrogen-bond donor/acceptor motif capable of chelating metal ions (e.g., Zn²⁺ in metalloenzymes) or forming Schiff bases with aldehydes to generate diverse libraries.^{[1][3]}
- SAR Insight: Conversion of the hydrazide to 1,3,4-oxadiazoles or thioureas significantly alters activity, often shifting potency from antibacterial to anticancer.

Visualization: SAR & Architecture



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Caption: Structural decomposition of the scaffold showing the three functional zones and potential derivative pathways.

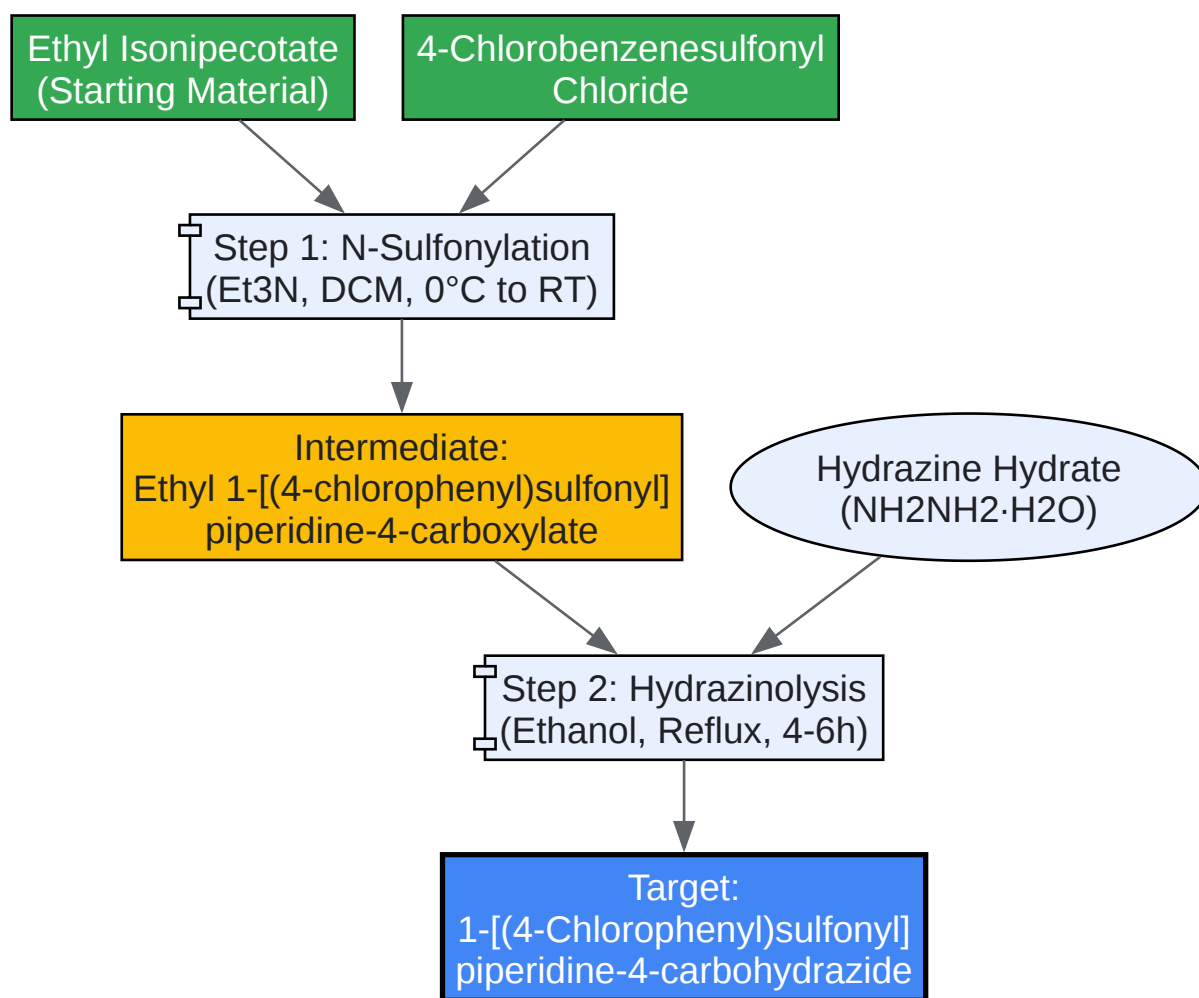
Synthesis Strategy

The synthesis follows a convergent pathway, utilizing ethyl isonipecotate as the starting material.^[3] This route is preferred for its high yields and scalability.^[3]

Reaction Scheme Overview

- N-Sulfonylation: Reaction of ethyl isonipecotate with 4-chlorobenzenesulfonyl chloride.^{[1][2]}^[3]
- Hydrazinolysis: Conversion of the ester to the hydrazide using hydrazine hydrate.^[3]

Visualization: Synthetic Pathway



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Caption: Two-step synthetic route from ethyl isonipecotate to the target carbohydrazide.

Experimental Protocols

Protocol A: Synthesis of Ethyl 1-[(4-chlorophenyl)sulfonyl]piperidine-4-carboxylate

Objective: Protection of the piperidine nitrogen.

- Reagents: Ethyl isonipecotate (10 mmol), 4-chlorobenzenesulfonyl chloride (11 mmol), Triethylamine (TEA, 15 mmol), Dichloromethane (DCM, 30 mL).
- Procedure:

- Dissolve ethyl isonipecotate and TEA in dry DCM in a round-bottom flask.
- Cool the mixture to 0°C in an ice bath.
- Add 4-chlorobenzenesulfonyl chloride dropwise over 20 minutes.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Allow the reaction to warm to room temperature and stir for 4–6 hours (monitor via TLC, Mobile Phase: Hexane:EtOAc 7:3).
- Work-up: Wash the organic layer with water (2 x 20 mL), 5% HCl (to remove unreacted amine), and brine.[\[1\]](#) Dry over anhydrous Na₂SO₄.[\[3\]](#)
- Purification: Evaporate solvent.[\[3\]](#) Recrystallize from ethanol/hexane if necessary.
- Expected Yield: 85–92%.

Protocol B: Synthesis of the Carbohydrazide (Target)

Objective: Conversion of ester to hydrazide.

- Reagents: Intermediate Ester (from Protocol A, 5 mmol), Hydrazine hydrate (99%, 25 mmol), Absolute Ethanol (20 mL).
- Procedure:
 - Dissolve the ester in absolute ethanol.[\[3\]](#)
 - Add hydrazine hydrate (excess is required to prevent dimer formation).[\[1\]](#)[\[3\]](#)
 - Reflux the mixture at 80°C for 6 hours.
 - Observation: A white precipitate typically forms upon cooling.[\[3\]](#)
 - Isolation: Cool to room temperature, then chill in an ice bath. Filter the solid, wash with cold ethanol and ether.[\[3\]](#)
 - Validation: Melting point determination and IR spectroscopy (Look for C=O amide stretch at ~1650 cm⁻¹ and NH/NH₂ stretches at 3200–3400 cm⁻¹).

Pharmacological Applications & Mechanism[3][4][5]

Carbonic Anhydrase Inhibition (Anticancer)

This scaffold is a validated inhibitor of human Carbonic Anhydrases (hCAs), specifically the tumor-associated isoforms hCA IX and XII.[1][3][4][5]

- Mechanism: The sulfonyl moiety (and potentially the hydrazide tail if derivatized to a sulfonamide) coordinates with the Zinc (Zn^{2+}) ion in the enzyme's active site.[1]
- Selectivity: The piperidine ring positions the inhibitor to interact with the hydrophobic half of the active site, providing selectivity over the ubiquitous hCA I and II isoforms (reducing side effects).
- Data: Analogs have shown values in the low nanomolar range (0.8–5.0 nM) for hCA IX [1].[1][3]

Antimicrobial Activity

Derivatives, particularly Schiff bases formed by reacting the hydrazide with aromatic aldehydes, exhibit broad-spectrum antibacterial activity.

- Targets: Gram-positive bacteria (*S. aureus*, *B. subtilis*) and Gram-negative bacteria (*E. coli*). [1][3]
- Mechanism: Disruption of bacterial cell wall synthesis and potential inhibition of DNA gyrase. [3]
- Potency: MIC values often range from 12.5 to 50 $\mu\text{g/mL}$ depending on the aldehyde substituent [2].[3]

Comparative Activity Table

Derivative Type	R-Group (Tail)	Target	Activity (/ MIC)	Ref
Parent Hydrazide	-NHNH ₂	Bacteria	Moderate (>50 µg/mL)	[2]
Schiff Base	-N=CH-(4-NO ₂ -Ph)	S. aureus	High (12.5 µg/mL)	[2]
Sulfonamide	-NH-SO ₂ -Ph	hCA IX (Cancer)	Potent (= 0.9 nM)	[1]
Oxadiazole	(Cyclized)	C. albicans	Moderate (25 µg/mL)	[3]

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